

3'-Methyl-4-O-methylhelichrysetin CAS number 109471-13-8.

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Compound of Interest

Compound Name: 3'-Methyl-4-O-methylhelichrysetin

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3'-Methyl-4-O-methylhelichrysetin: A Technical Overview

CAS Number: 109471-13-8

Synonyms: 3'-Methyl-2',4'-dihydroxy-4,6'-dimethoxychalcone

This technical guide provides a summary of the available information on **3'-Methyl-4-O-methylhelichrysetin**, a natural chalcone isolated from the bark of *Cephalotaxus* species. This document is intended for researchers, scientists, and drug development professionals.

Chemical and Physical Properties

3'-Methyl-4-O-methylhelichrysetin is a flavonoid belonging to the chalcone class of compounds. Chalcones are characterized by an open-chain structure with two aromatic rings linked by a three-carbon α,β -unsaturated carbonyl system.

Property	Value	Source
CAS Number	109471-13-8	[1]
Molecular Formula	C ₁₈ H ₁₈ O ₅	-
Molecular Weight	314.3 g/mol	-
Natural Source	Bark of Cephalotaxus affine and Cephalotaxus sinensis	[2][3]
Solubility	Soluble in DMSO, Chloroform, Dichloromethane, Ethyl Acetate, and Acetone.	[3]

Structure:

3'-Methyl-4-O-methylhelichrysetin

C1=CC(=CC=C1C(=O)C=CC2=CC=C(C=C2)OC)C3=C(C(=C(C=C3)OC)O)C

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Caption: Chemical structure of **3'-Methyl-4-O-methylhelichrysetin**.

Biological Activity and Mechanism of Action

General Context of Chalcones

Chalcones as a chemical class are known to exhibit a wide range of biological activities, including cytotoxic, anti-inflammatory, antioxidant, and antimicrobial effects.[4][5][6][7][8][9][10][11] Their mechanisms of action are diverse and can involve the modulation of various signaling pathways.

Activity of 3'-Methyl-4-O-methylhelichrysetin

Despite the known biological activities of the broader chalcone family, specific quantitative data on the biological activity of **3'-Methyl-4-O-methylhelichrysetin** (CAS 109471-13-8) is not readily available in the public domain. Searches of scientific literature and databases did not yield specific IC₅₀ or EC₅₀ values, nor detailed studies on its mechanism of action.

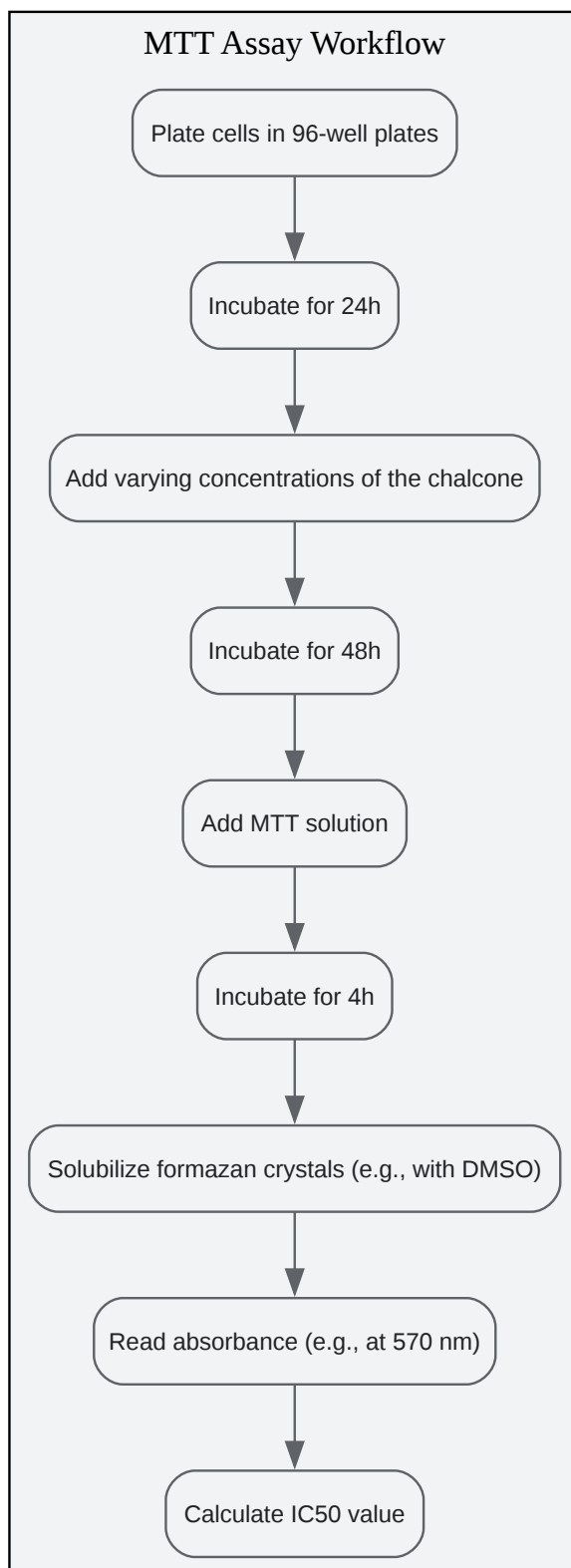
While compounds isolated from the Cephalotaxus genus, particularly alkaloids, have been shown to possess cytotoxic properties, specific data for the chalcones from this genus, including **3'-Methyl-4-O-methylhelichrysetin**, are lacking.

Experimental Protocols

Detailed experimental protocols for the synthesis, isolation, or biological evaluation of **3'-Methyl-4-O-methylhelichrysetin** are not available in the reviewed literature. General methodologies for working with chalcones are summarized below.

General Chalcone Cytotoxicity Assay (MTT Assay)

A common method to assess the cytotoxic activity of chalcones is the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay.^{[4][12]}

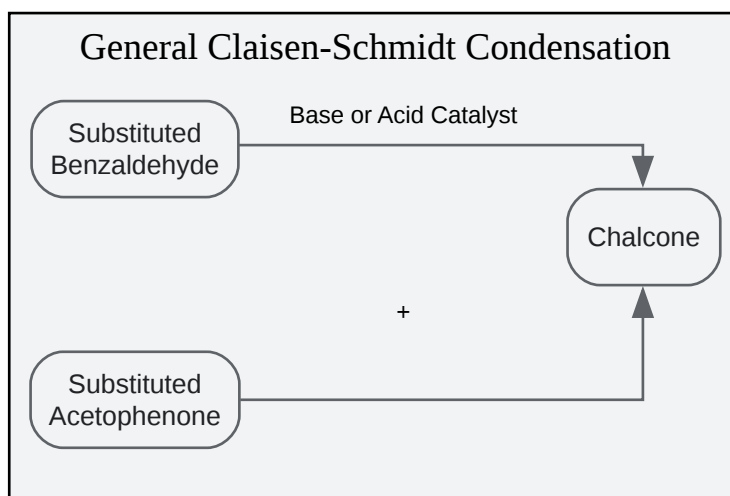


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Caption: A generalized workflow for determining cytotoxicity using the MTT assay.

Synthesis

A specific synthetic route for **3'-Methyl-4-O-methylhelichrysetin** is not described in the available literature. Chalcones are typically synthesized via a Claisen-Schmidt condensation between a substituted acetophenone and a substituted benzaldehyde.



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Caption: General scheme for chalcone synthesis via Claisen-Schmidt condensation.

Spectroscopic Data

Specific NMR or mass spectrometry data for **3'-Methyl-4-O-methylhelichrysetin** could not be retrieved from the searched databases.

Conclusion

3'-Methyl-4-O-methylhelichrysetin is a naturally occurring chalcone with a defined chemical structure. However, there is a significant gap in the publicly available scientific literature regarding its specific biological activities, mechanism of action, and quantitative data. While the broader class of chalcones is well-studied and known for a variety of pharmacological effects, this specific compound remains largely uncharacterized in terms of its biological function. Further research is required to elucidate the potential therapeutic properties of **3'-Methyl-4-O-methylhelichrysetin**.

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